

Solubility of N-Despropyl Macitentan-d4 in different organic solvents

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Compound of Interest

Compound Name: *N-Despropyl Macitentan-d4*

Cat. No.: *B15138543*

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Technical Support Center: N-Despropyl Macitentan-d4 Solubility

This technical support center provides guidance and answers frequently asked questions regarding the solubility of **N-Despropyl Macitentan-d4** in various organic solvents. This information is intended for researchers, scientists, and professionals in drug development.

Frequently Asked Questions (FAQs)

Q1: In which organic solvents is **N-Despropyl Macitentan-d4** expected to be soluble?

A1: Direct quantitative solubility data for **N-Despropyl Macitentan-d4** is not readily available. However, based on the solubility of the non-deuterated analog, N-Despropyl Macitentan, and the parent compound, Macitentan, high solubility is expected in Dimethyl Sulfoxide (DMSO) and Dimethylformamide (DMF). For instance, N-Despropyl-macitentan has a reported solubility of ≥ 46 mg/mL in DMSO[1]. The parent compound, Macitentan, is soluble in DMSO and DMF at approximately 33 mg/ml[2].

Q2: What is the expected solubility of **N-Despropyl Macitentan-d4** in alcohols like ethanol and methanol?

A2: **N-Despropyl Macitentan-d4** is expected to have limited or slight solubility in alcohols such as methanol and ethanol. The parent compound, Macitentan, is described as being only slightly

soluble in these solvents[3][4]. For Macitentan Form I, the mole fraction solubility in pure methanol and ethanol at 313.15 K (40°C) is significantly lower than in DMF[5][6].

Q3: Are there any known issues when dissolving **N-Despropyl Macitentan-d4**?

A3: As with many compounds, achieving complete dissolution can be challenging. If you encounter issues, consider the following:

- **Sonication:** Use of an ultrasonic bath can help to break up solid particles and enhance dissolution.
- **Gentle Warming:** Warming the solution to 37°C may improve solubility, but be cautious of potential degradation at higher temperatures.
- **Solvent Purity:** Ensure the use of high-purity, anhydrous solvents, as water content can negatively impact the solubility of hydrophobic compounds.
- **Fresh Solvent:** Use fresh solvent from a recently opened bottle to avoid issues with absorbed atmospheric moisture.

Q4: Does the deuterium labeling in **N-Despropyl Macitentan-d4** significantly affect its solubility compared to the non-deuterated form?

A4: Generally, the difference in solubility between a deuterated compound and its non-deuterated counterpart is considered to be negligible[7]. However, minor differences can sometimes be observed due to subtle changes in intermolecular interactions. For practical laboratory purposes, the solubility of N-Despropyl Macitentan can be used as a very close approximation for the deuterated version.

Solubility Data Summary

The following table summarizes the available solubility data for Macitentan and N-Despropyl Macitentan, which can be used as a reference for **N-Despropyl Macitentan-d4**.

Compound	Solvent	Temperature	Solubility
N-Despropyl-macitentan	DMSO	Not Specified	≥ 46 mg/mL[1]
Macitentan	DMSO	Not Specified	~ 33 mg/mL[2]
Macitentan	DMF	Not Specified	~ 33 mg/mL[2]
Macitentan	Ethanol	Not Specified	Slightly Soluble (~ 2 mg/mL)[3][4]
Macitentan	Methanol	Not Specified	Slightly Soluble[3]
Macitentan Form I	DMF	313.15 K (40°C)	1.393×10^{-1} (mole fraction)[6]
Macitentan Form I	Methanol	313.15 K (40°C)	6.094×10^{-4} (mole fraction)[6]
Macitentan Form I	Ethanol	313.15 K (40°C)	4.998×10^{-4} (mole fraction)[6]

Experimental Protocol: Solubility Determination

This protocol outlines a general procedure for determining the solubility of **N-Despropyl Macitentan-d4** in an organic solvent.

Objective: To determine the approximate solubility of **N-Despropyl Macitentan-d4** in a chosen organic solvent by visual inspection.

Materials:

- **N-Despropyl Macitentan-d4**
- High-purity organic solvent (e.g., DMSO, DMF, Ethanol)
- Analytical balance
- Vortex mixer

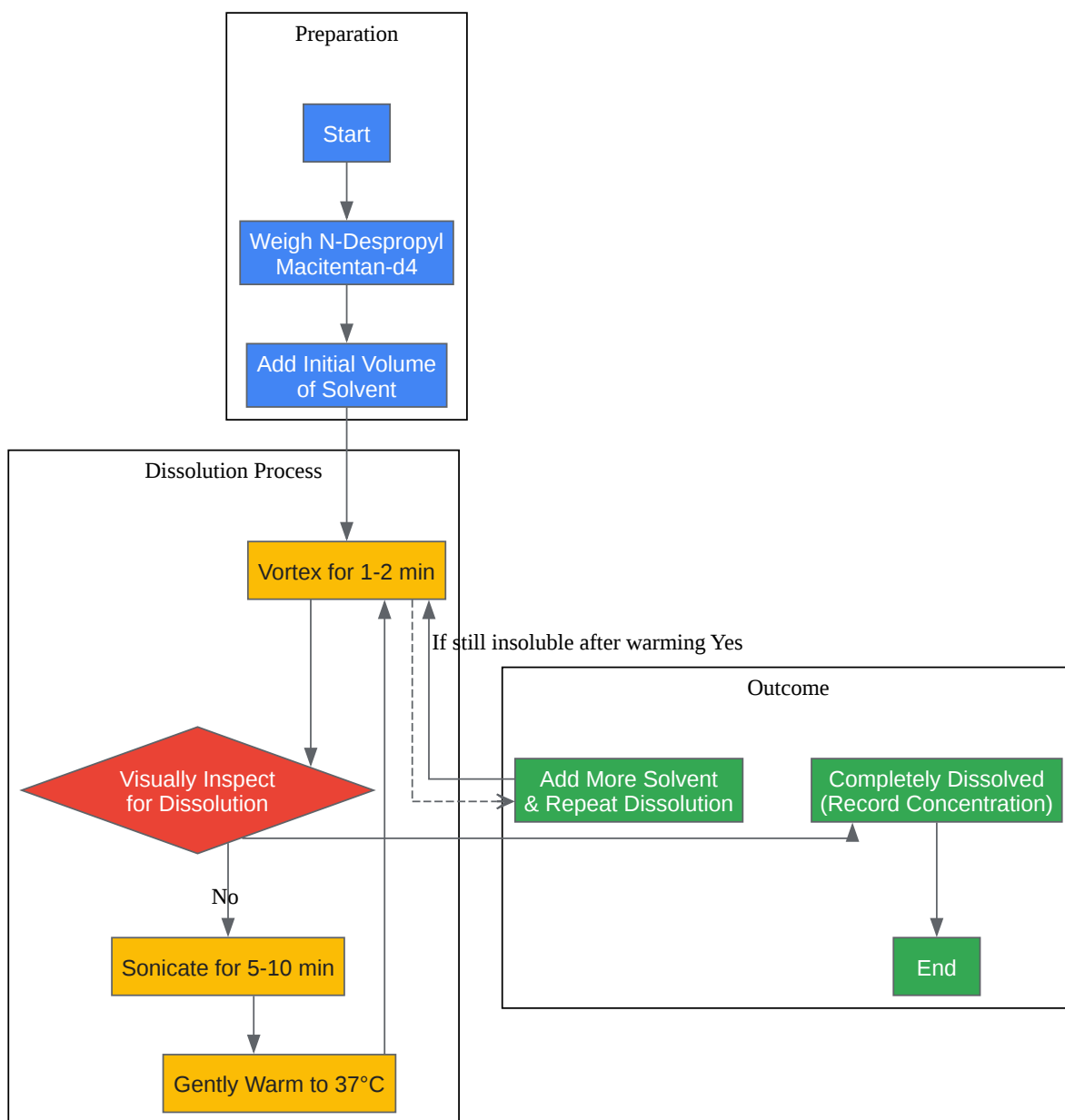
- Water bath sonicator
- Glass vials with screw caps
- Pipettes

Procedure:

- Preparation:
 - Weigh a precise amount of **N-Despropyl Macitentan-d4** (e.g., 5 mg) into a clean, dry glass vial.
- Solvent Addition:
 - Add a small, measured volume of the chosen solvent to the vial (e.g., 100 μ L).
- Dissolution Attempts:
 - Vortex the vial for 1-2 minutes at room temperature.
 - Visually inspect the solution against a dark background for any undissolved particles.
 - If the solid is not fully dissolved, place the vial in a water bath sonicator for 5-10 minutes.
 - If solubility is still not achieved, gently warm the vial to 37°C for a short period.
- Incremental Solvent Addition:
 - If the compound remains insoluble, add another measured volume of solvent to decrease the concentration.
 - Repeat the dissolution steps (vortexing, sonicating, and gentle warming).
- Determining Solubility:
 - Continue adding solvent incrementally until the solid is completely dissolved.

- The solubility can be estimated as the final concentration at which the compound is fully dissolved.

Experimental Workflow Diagram



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Caption: Workflow for determining the solubility of **N-Despropyl Macitentan-d4**.

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